

(2,5-Difluoro-1,4-phenylene)diboronic acid CAS number

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Compound of Interest

Compound Name: (2,5-Difluoro-1,4-phenylene)diboronic acid

Cat. No.: B596191

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An In-depth Technical Guide on **(2,5-Difluoro-1,4-phenylene)diboronic Acid**

CAS Number: 1256358-83-4[1][2][3][4][5]

This document provides a comprehensive technical overview of **(2,5-Difluoro-1,4-phenylene)diboronic acid**, a key building block in organic synthesis, particularly for researchers, scientists, and professionals in drug development.

Physicochemical Properties

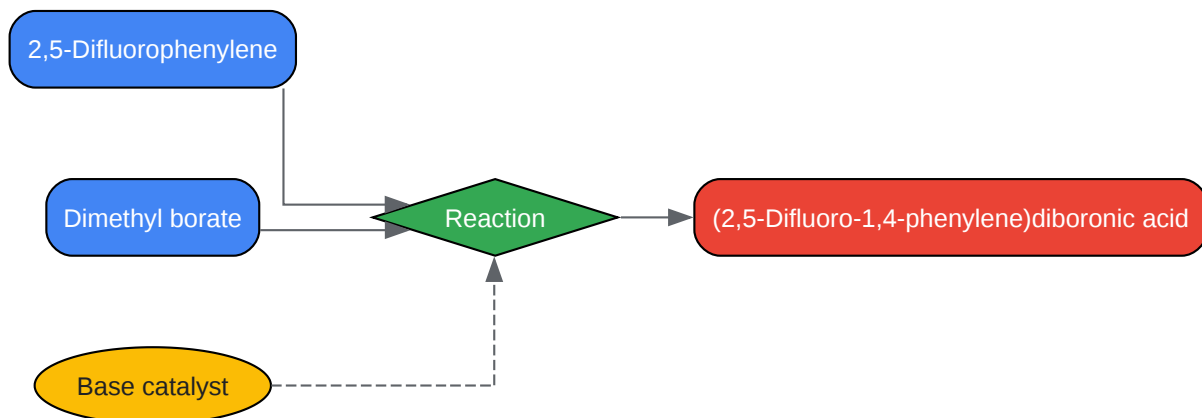
(2,5-Difluoro-1,4-phenylene)diboronic acid is a white to pale yellow solid organic compound.

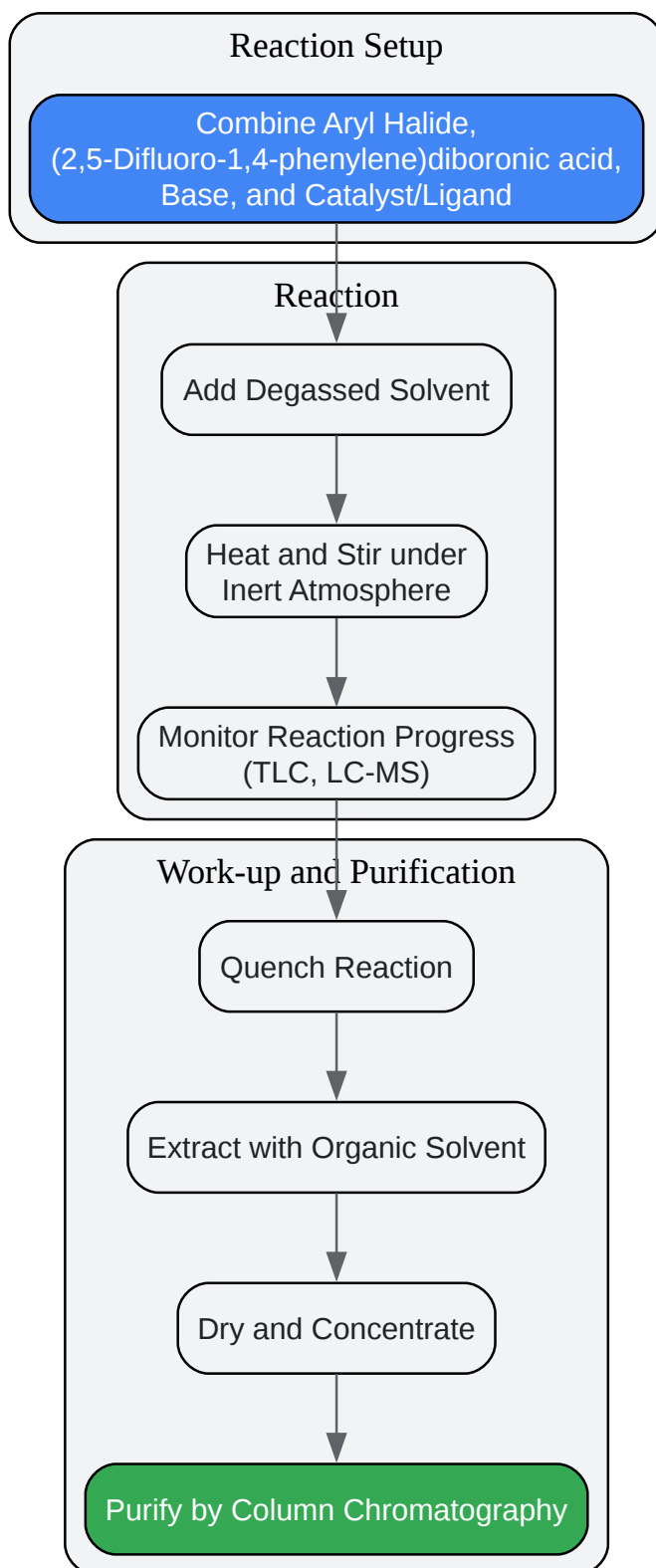
[1] It is soluble in organic solvents like dimethyl sulfoxide and ammonia and exhibits good stability, not being easily oxidized by air.[1]

Property	Value	Source
CAS Number	1256358-83-4	[2] [1] [3] [4] [5]
Molecular Formula	C ₆ H ₆ B ₂ F ₂ O ₄	[2] [3]
Molecular Weight	201.73 g/mol	[2] [3] [5]
Purity	≥96%	[2] [3]
Topological Polar Surface Area	80.9 Å ²	[2]
Hydrogen Bond Donor Count	4	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	2	[2]

Synthesis

A general method for the preparation of **(2,5-Difluoro-1,4-phenylene)diboronic acid** involves the reaction of a corresponding difluorophenylene precursor with a borate ester in the presence of a base catalyst.[\[1\]](#)





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